

An In-Depth Technical Guide to 2-(Benzyloxy)benzamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Benzyloxy)benzamide

Cat. No.: B181275

[Get Quote](#)

This guide provides a comprehensive technical overview of **2-(Benzyloxy)benzamide**, a versatile chemical intermediate with significant potential in medicinal chemistry and materials science. Intended for researchers, scientists, and professionals in drug development, this document synthesizes critical data on its synthesis, characterization, and applications, grounded in established scientific literature.

Core Introduction and Chemical Identity

2-(Benzyloxy)benzamide, also known as 2-(phenylmethoxy)benzamide, is an aromatic amide distinguished by a benzyloxy group ortho to the carboxamide functionality. This structural motif imparts unique chemical properties that make it a valuable precursor in the synthesis of more complex molecules.

CAS Number: 29579-11-1[1][2][3]

Molecular Formula: C₁₄H₁₃NO₂[1][4]

Molecular Weight: 227.26 g/mol [1]

Structural Representation:

Caption: Chemical structure of **2-(Benzyloxy)benzamide**.

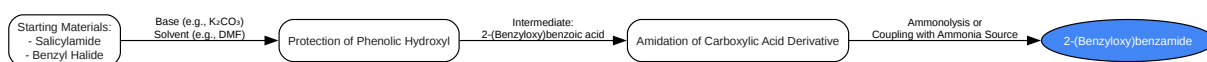
Physicochemical Properties:

Property	Value	Source
IUPAC Name	2-(phenylmethoxy)benzamide	[1]
InChI	1S/C14H13NO2/c15-14(16)12-8-4-5-9-13(12)17-10-11-6-2-1-3-7-11/h1-9H,10H2,(H2,15,16)	[1]
InChIKey	HHKNJUHXNDIVFN-UHFFFAOYSA-N	[1]
SMILES	<chem>C1=CC=C(C=C1)COC2=CC=CC=C2C(=O)N</chem>	[1]
Physical State	Solid	[Vertex AI Search]
LogP	2.1904	[4]

Synthesis and Mechanistic Insights

The synthesis of **2-(Benzyloxy)benzamide** can be achieved through several established routes. A common and effective method involves the reaction of a suitable acid chloride with ammonia, a process known as ammonolysis.[5]

General Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **2-(Benzyloxy)benzamide**.

Detailed Experimental Protocol: Synthesis from 2-(Benzyloxy)benzoyl Chloride

This protocol is based on the general principles of Schotten-Baumann reactions, adapted for the synthesis of benzamide derivatives.[6]

Materials:

- 2-(Benzyloxy)benzoyl chloride
- Concentrated ammonium hydroxide (25%)
- Distilled water
- Ice bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, place a conical flask containing 25 mL of concentrated ammonium hydroxide into an ice bath to cool.
- **Addition of Acid Chloride:** While vigorously stirring the cooled ammonia solution, slowly add 2-(Benzyloxy)benzoyl chloride dropwise. The reaction is exothermic, and maintaining a low temperature is crucial to minimize side reactions.
- **Reaction and Precipitation:** A white precipitate of **2-(Benzyloxy)benzamide** will form upon the addition of the acid chloride.[6] Continue stirring for an additional 15-20 minutes after the addition is complete to ensure the reaction goes to completion.[5]
- **Isolation of Product:** Filter the crude product using a Büchner funnel. Wash the precipitate with cold distilled water to remove any unreacted ammonia and ammonium chloride.
- **Purification (Recrystallization):** The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield a crystalline solid.
- **Drying:** Dry the purified product in a vacuum oven at a moderate temperature.

Causality in Experimental Choices: The use of an ice bath and slow addition of the acid chloride are critical for controlling the exothermicity of the reaction and preventing the

hydrolysis of the acid chloride. Vigorous stirring ensures efficient mixing of the reactants, maximizing the yield.

Analytical Characterization

A comprehensive characterization of **2-(Benzyloxy)benzamide** is essential to confirm its identity and purity. The following techniques are typically employed:

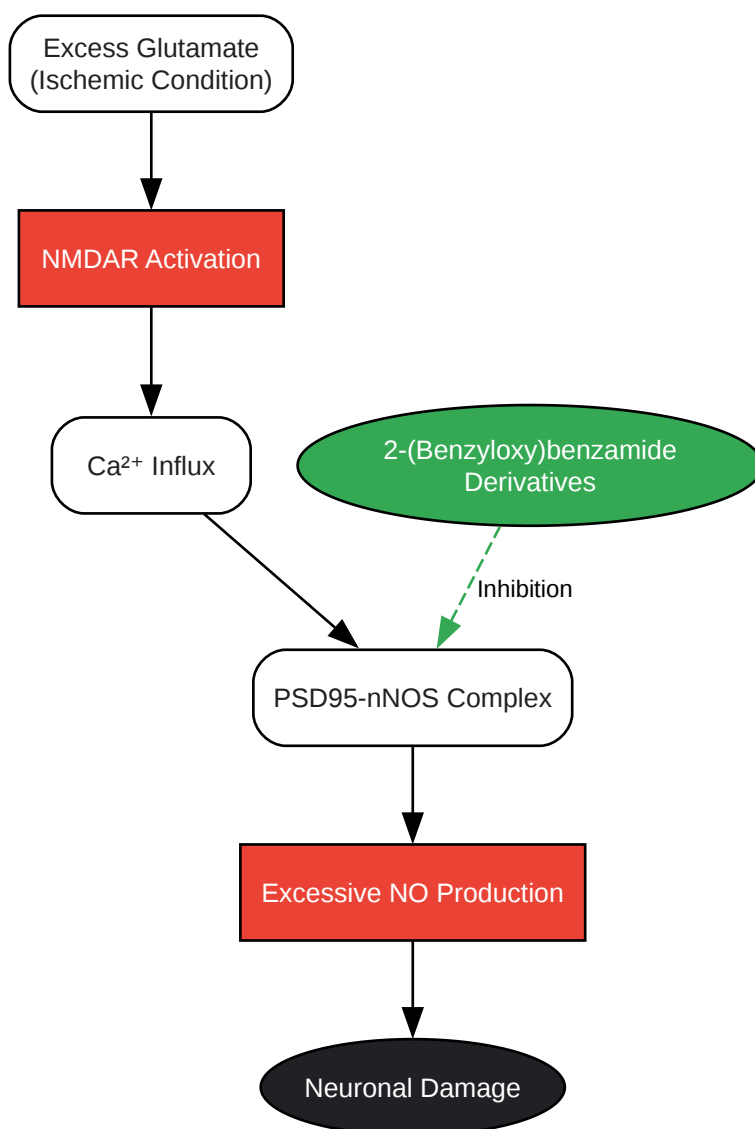
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR provide detailed information about the molecular structure.
- Mass Spectrometry (MS): Confirms the molecular weight of the compound.
- Infrared (IR) Spectroscopy: Identifies the characteristic functional groups, such as the amide C=O and N-H stretches, and the ether C-O bond.
- Melting Point Analysis: A sharp melting point range is indicative of high purity.

Applications in Research and Development

2-(Benzyloxy)benzamide and its derivatives have emerged as promising scaffolds in drug discovery, particularly in the development of neuroprotective agents.

Neuroprotective Agents for Ischemic Stroke:

Recent studies have highlighted the potential of benzyloxy benzamide derivatives as inhibitors of the postsynaptic density protein 95 (PSD95)-neuronal nitric oxide synthase (nNOS) protein-protein interaction.^[7] This interaction is a key pathogenic pathway in the neuronal damage caused by ischemic stroke.^[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-(Benzyloxy)benzamide | C₁₄H₁₃NO₂ | CID 296051 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 2-(BENZYLOXY)BENZAMIDE CAS#: 29579-11-1 [chemicalbook.com]
- 3. 2-(BENZYLOXY)BENZAMIDE | 29579-11-1 [chemicalbook.com]
- 4. Compound 2-(benzyloxy)benzamide - Chemdiv [chemdiv.com]
- 5. globalconference.info [globalconference.info]
- 6. youtube.com [youtube.com]
- 7. Discovery of benzyloxy benzamide derivatives as potent neuroprotective agents against ischemic stroke - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(Benzyloxy)benzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181275#2-benzyloxy-benzamide-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com